

A Technical Guide to the Solubility of Methyl 4-biphenylcarboxylate in Organic Solvents

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Compound of Interest

Compound Name: Methyl 4-biphenylcarboxylate

Cat. No.: B554700

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **methyl 4-biphenylcarboxylate**. While specific quantitative solubility data for this compound in various organic solvents is not extensively documented in publicly available literature, this guide furnishes detailed experimental protocols for determining its solubility. These methodologies are essential for researchers and professionals in drug development and other scientific fields who require precise solubility data for formulation, purification, and process design.

Data Presentation: Solubility of Methyl 4-biphenylcarboxylate

As of the latest literature review, specific quantitative data on the solubility of **methyl 4-biphenylcarboxylate** in a range of common organic solvents is not readily available. To facilitate future research and data compilation, the following table provides a standardized format for presenting such experimental findings. Researchers who determine the solubility of **methyl 4-biphenylcarboxylate** are encouraged to use this structure for clear and consistent data reporting.

Solvent	Temperature (°C)	Solubility (g/100 g solvent)	Solubility (mol/L)	Mole Fraction (x)
Methanol				
Ethanol				
Acetone				
Ethyl Acetate				
Dichloromethane				
Toluene				
User-defined				

Experimental Protocols: Determining the Solubility of Methyl 4-biphenylcarboxylate

The determination of solubility is a critical step in characterizing a chemical compound. The following sections detail the methodologies for accurately measuring the solubility of a solid, such as **methyl 4-biphenylcarboxylate**, in an organic solvent.

Isothermal Shake-Flask Method

The isothermal shake-flask method is a widely accepted and robust technique for determining the thermodynamic solubility of a solid in a liquid.

a. Materials and Apparatus:

- **Methyl 4-biphenylcarboxylate** (high purity)
- Selected organic solvents (analytical grade)
- Temperature-controlled orbital shaker or water bath
- Analytical balance

- Vials with airtight caps
- Syringe filters (chemically compatible with the solvent)
- Volumetric flasks and pipettes
- Analytical instrument for concentration measurement (e.g., HPLC-UV, GC-FID)

b. Procedure:

- **Sample Preparation:** Add an excess amount of solid **methyl 4-biphenylcarboxylate** to a series of vials. The presence of undissolved solid at the end of the experiment is crucial to ensure that the solution is saturated.
- **Solvent Addition:** Accurately dispense a known volume or mass of the desired organic solvent into each vial.
- **Equilibration:** Securely cap the vials and place them in the temperature-controlled shaker or water bath set to the desired temperature. Agitate the mixtures for a sufficient period to allow them to reach thermodynamic equilibrium. This can range from 24 to 72 hours, depending on the solvent and the compound's dissolution rate. Preliminary studies are recommended to determine the time required to reach equilibrium.
- **Phase Separation:** Once equilibrium is reached, cease agitation and allow the vials to stand undisturbed at the constant temperature for a period to allow the excess solid to settle.
- **Sampling:** Carefully withdraw a sample of the supernatant using a syringe. Immediately filter the sample through a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved solid particles.
- **Dilution and Analysis:** Accurately weigh the collected filtrate and then dilute it with the appropriate solvent to a concentration within the calibrated range of the analytical instrument.
- **Quantification:** Analyze the diluted sample using a validated analytical method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV) or Gas Chromatography

with Flame Ionization Detection (GC-FID), to determine the concentration of **methyl 4-biphenylcarboxylate**.^{[1][2][3][4][5]}

Gravimetric Method

The gravimetric method is a simpler, though potentially less precise, alternative for determining solubility.

a. Materials and Apparatus:

- **Methyl 4-biphenylcarboxylate** (high purity)
- Selected organic solvents (analytical grade)
- Temperature-controlled environment (e.g., oven or incubator)
- Analytical balance
- Vials with airtight caps
- Filtration apparatus (e.g., filter paper and funnel)
- Evaporating dish

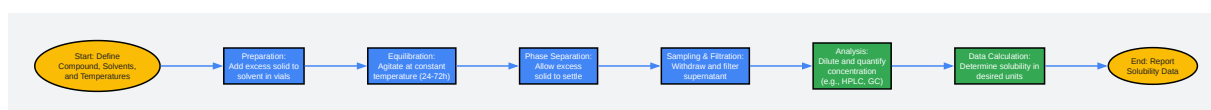
b. Procedure:

- **Saturation:** Prepare a saturated solution of **methyl 4-biphenylcarboxylate** in the chosen solvent at a specific temperature as described in the isothermal shake-flask method.
- **Filtration:** Carefully filter a known mass or volume of the saturated solution to remove all undissolved solid.
- **Solvent Evaporation:** Transfer the clear filtrate to a pre-weighed evaporating dish.
- **Drying:** Place the evaporating dish in an oven at a temperature sufficient to evaporate the solvent completely without causing decomposition of the solute.
- **Weighing:** Once all the solvent has evaporated and the dish has cooled to room temperature in a desiccator, weigh the evaporating dish containing the solid residue.

- Calculation: The mass of the dissolved **methyl 4-biphenylcarboxylate** is the final mass of the dish minus its initial tare mass. The solubility can then be expressed as grams of solute per 100 grams of solvent or other desired units.

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of solubility using the isothermal shake-flask method followed by analytical quantification.



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Caption: Experimental workflow for determining the solubility of a solid in a liquid.

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